

Application Note: Scalable Production of 2-[2-(Cyclopentyloxy)phenyl]acetic acid

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Compound of Interest

Compound Name: 2-[2-(Cyclopentyloxy)phenyl]acetic acid

CAS No.: 1520738-14-0

Cat. No.: B3016418

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Executive Summary

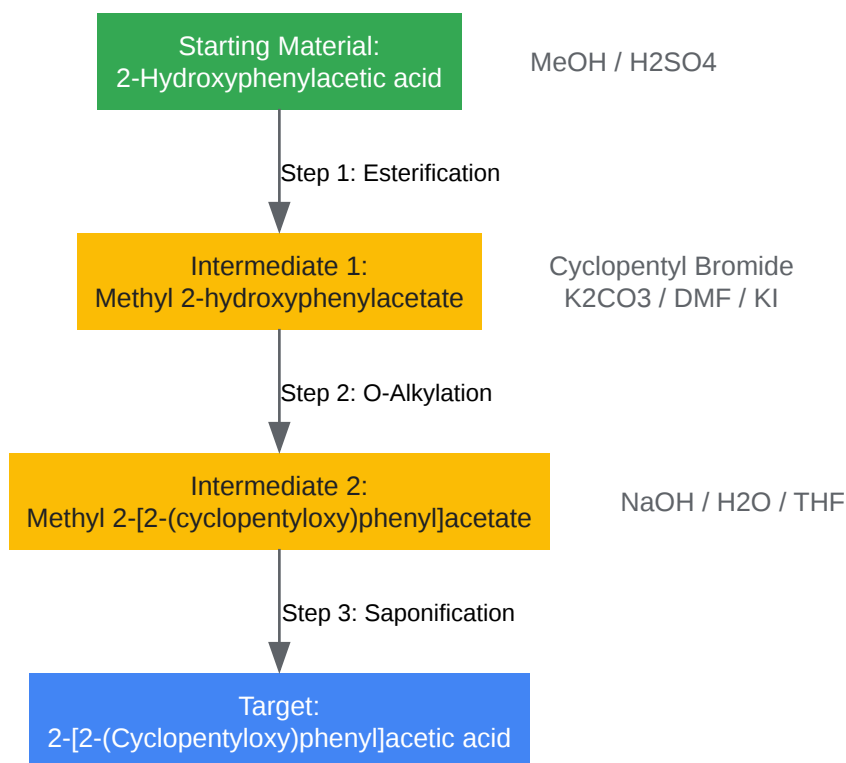
The direct alkylation of 2-hydroxyphenylacetic acid is complicated by its tendency to spontaneously lactonize to benzofuran-2(3H)-one (coumaranone) under acidic or neutral conditions, and the poor solubility of the dianion in standard alkylation solvents. To ensure scalability and high purity (>98%), this protocol utilizes a Protection-Alkylation-Deprotection (PAD) strategy via a methyl ester intermediate. This route minimizes side reactions (C-alkylation) and allows for the efficient removal of elimination byproducts (cyclopentene) generated from the secondary alkyl halide.

Key Process Parameters

Parameter	Specification	Rationale
Starting Material	2-Hydroxyphenylacetic acid	Commercially available, low cost.
Alkylation Agent	Cyclopentyl Bromide	Optimal balance of reactivity (vs. chloride) and atom economy (vs. tosylate).
Solvent (Alkylation)	DMF or NMP	High dielectric constant promotes SN2 reaction of the phenoxide.
Base	K2CO3 (Micronized)	Mild base minimizes hydrolysis of the ester during alkylation; micronization increases surface area.
Catalyst	KI (10 mol%)	Finkelstein condition accelerates reaction with secondary bromide.
Overall Yield	75–82%	High throughput for multi-kilogram campaigns.

Retrosynthetic Analysis & Pathway

The logic follows avoiding the "lactone dead-end." By masking the carboxylic acid as a methyl ester, we lock the molecule in the open form, exposing the phenol for selective O-alkylation.



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Figure 1: Retrosynthetic pathway utilizing the Methyl Ester strategy to avoid lactonization.

Detailed Experimental Protocols

Step 1: Synthesis of Methyl 2-hydroxyphenylacetate

This step opens the lactone equilibrium and protects the acid.

- Reagents: 2-Hydroxyphenylacetic acid (1.0 eq), Methanol (10 vol), H₂SO₄ (0.1 eq).
- Equipment: Glass-lined reactor with reflux condenser.

Protocol:

- Charge 2-Hydroxyphenylacetic acid (100 g, 0.657 mol) into the reactor.
- Add Methanol (1000 mL). Agitate to dissolve.
- Slowly add concentrated H₂SO₄ (6.4 g, 3.5 mL) dropwise. Caution: Exothermic.^[1]

- Heat reaction mixture to Reflux (65°C) for 4–6 hours.
- IPC (In-Process Control): Monitor by TLC/HPLC until SM < 1.0%.
- Cool to 20°C. Concentrate under vacuum to ~20% volume.
- Dilute with Ethyl Acetate (500 mL) and wash with Sat. NaHCO₃ (2 x 300 mL) to neutralize acid.
- Wash organic layer with Brine (300 mL), dry over Na₂SO₄, and concentrate to dryness.
- Yield: ~105 g (96%) as a pale yellow oil. Used directly in Step 2.

Step 2: O-Alkylation with Cyclopentyl Bromide (The Critical Step)

Cyclopentyl bromide is a secondary halide and is prone to E2 elimination (forming cyclopentene). High concentration and temperature control are vital.

- Reagents: Methyl 2-hydroxyphenylacetate (1.0 eq), Cyclopentyl Bromide (1.5 eq), K₂CO₃ (2.0 eq, micronized), KI (0.1 eq), DMF (5 vol).

Protocol:

- Charge Methyl 2-hydroxyphenylacetate (100 g, 0.60 mol) and DMF (500 mL) into a reactor under N₂ atmosphere.
- Add K₂CO₃ (166 g, 1.20 mol) and KI (10 g, 0.06 mol). Stir to form a suspension.
- Heat the mixture to 60°C.
- Add Cyclopentyl Bromide (134 g, 0.90 mol) dropwise over 1 hour. Note: Slow addition controls the exotherm and minimizes local excesses that favor elimination.
- Maintain temperature at 75–80°C for 12–16 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#) KI converts the bromide to the more reactive iodide in situ (Finkelstein), speeding up S_N2 over E2.

- IPC: Check for disappearance of phenol. If reaction stalls, add 0.2 eq additional Cyclopentyl Bromide.
- Workup: Cool to 20°C. Filter off inorganic salts (KBr, K₂CO₃).
- Dilute filtrate with Water (1500 mL) and extract with Toluene (2 x 500 mL). Note: Toluene is preferred over EtOAc to avoid extracting residual DMF.
- Wash Toluene layer with water (3 x 500 mL) to remove DMF traces.
- Concentrate organic layer to obtain the crude ester.

Step 3: Saponification to Target Acid

Hydrolysis of the ester to the final acid.

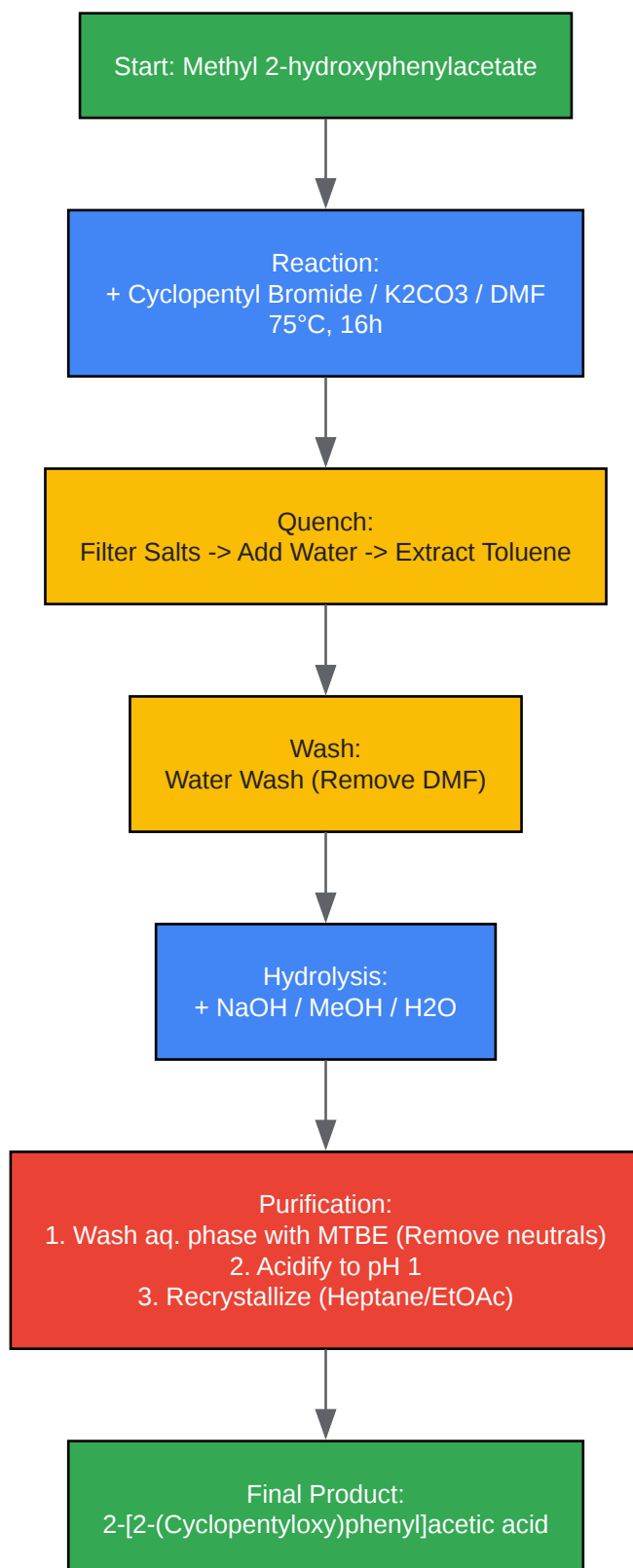
- Reagents: Crude Ester (from Step 2), NaOH (2.0 eq), Methanol (5 vol), Water (5 vol).

Protocol:

- Dissolve the crude ester in Methanol (500 mL).
- Add a solution of NaOH (48 g, 1.2 mol) in Water (500 mL).
- Stir at 40–50°C for 2 hours.
- IPC: Confirm complete consumption of ester.
- Concentrate to remove Methanol.
- Wash the aqueous alkaline layer with MTBE (300 mL) to remove unreacted alkyl halide and neutral impurities (cyclopentene dimers). Critical Purification Step.
- Acidify the aqueous phase with 6N HCl to pH 1–2. The product will precipitate as a white solid or oil.
- Extract with Ethyl Acetate (2 x 500 mL) or filter if solid.
- Crystallization: Recrystallize from Heptane/EtOAc (9:1) to obtain high-purity crystals.

- Final Yield: ~110 g (Overall ~75% from SM).

Process Workflow & Control Strategy



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Figure 2: Process workflow emphasizing the critical MTBE wash during hydrolysis to ensure purity.

Analytical Specifications

To validate the synthesis, the following analytical parameters should be met:

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white crystalline solid
Identification	¹ H NMR (DMSO-d ₆)	12.0 (s, 1H, COOH), 7.2-6.8 (m, 4H, Ar-H), 4.8 (m, 1H, O-CH), 3.5 (s, 2H, Ar-CH ₂), 1.9-1.5 (m, 8H, Cyclopentyl)
Purity	HPLC (C18, ACN/H ₂ O + 0.1% TFA)	> 98.0% (Area %)
Residual Solvent	GC-HS	DMF < 880 ppm, Toluene < 890 ppm
Water Content	Karl Fischer	< 0.5% w/w

References

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